

Application Note: Quantification of Kresoxim-methyl in Soil using HPLC-MS/MS

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Compound of Interest

Compound Name: *Kresoxim-Methyl*

Cat. No.: *B3119233*

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Abstract

This application note details a robust and sensitive method for the quantification of the fungicide **Kresoxim-methyl** in soil samples using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). The protocol employs a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure, ensuring high recovery and reproducibility. This method is suitable for researchers in environmental science, agriculture, and regulatory bodies for monitoring **Kresoxim-methyl** residues in soil.

Introduction

Kresoxim-methyl is a broad-spectrum strobilurin fungicide used to control a variety of fungal diseases on crops.[1][2] Its persistence and potential accumulation in soil necessitate sensitive and reliable analytical methods for monitoring its environmental fate. This document provides a detailed protocol for the extraction, cleanup, and quantification of **Kresoxim-methyl** in soil matrices by HPLC-MS/MS, a technique that offers excellent selectivity and sensitivity for trace-level analysis.

Experimental Protocol

Sample Preparation (QuEChERS Extraction)

The widely used QuEChERS method is adapted for the extraction of **Kresoxim-methyl** from soil.[3][4][5]

Materials:

- 50 mL polypropylene centrifuge tubes
- Acetonitrile (ACN), HPLC grade
- Acetic Acid, glacial
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Acetate (NaOAc)
- Primary Secondary Amine (PSA) sorbent (for d-SPE cleanup)
- C18 sorbent (for d-SPE cleanup)
- Vortex mixer
- Centrifuge

Procedure:

- Weigh 10 g of homogenized soil sample into a 50 mL centrifuge tube. For dry soil, add 7 mL of deionized water and allow it to hydrate for 30 minutes.[\[5\]](#)
- Add 10 mL of acetonitrile containing 1% acetic acid to the tube.[\[6\]](#)
- Cap the tube and vortex vigorously for 1 minute to ensure thorough mixing and extraction.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaOAc to the tube.[\[6\]](#)
- Immediately cap and vortex for 1 minute to prevent the formation of salt clumps and to induce phase separation.
- Centrifuge the tube at ≥ 3000 rcf for 5 minutes.[\[5\]](#)

Dispersive Solid-Phase Extraction (d-SPE) Cleanup

For the cleanup of the soil extract, a dispersive SPE step is employed to remove interfering matrix components.

Procedure:

- Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL microcentrifuge tube containing 150 mg of anhydrous MgSO_4 , 50 mg of PSA, and 50 mg of C18 sorbent.
- Vortex the tube for 30 seconds.
- Centrifuge at ≥ 5000 rcf for 2 minutes.[\[5\]](#)
- Collect the supernatant and filter it through a 0.22 μm syringe filter into an autosampler vial for HPLC-MS/MS analysis.

HPLC-MS/MS Analysis

Instrumentation:

- HPLC system with a binary pump and autosampler
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

HPLC Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 3 μm) [5]
Mobile Phase A	0.1% Formic acid in Water [4] [5]
Mobile Phase B	0.1% Formic acid in Acetonitrile or Methanol [4] [5]
Flow Rate	0.3 mL/min [5]
Injection Volume	3 μL [5]
Column Temperature	40°C [5]

| Gradient | Start with 10% B, linear gradient to 95% B over 10 min, hold for 2 min, return to initial conditions and equilibrate for 3 min. |

MS/MS Conditions:

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	314.1 [M+H] ⁺ [6]
Product Ions (m/z)	223.0 (Quantifier), 116.0 (Qualifier) [6]
Collision Energy	Optimized for the specific instrument, typically 15-30 eV
Source Temperature	120°C [7]

| Desolvation Temperature | 450°C[\[7\]](#) |

Quantitative Data Summary

The following tables summarize the validation parameters for the quantification of **Kresoxim-methyl** in soil, as compiled from various studies.

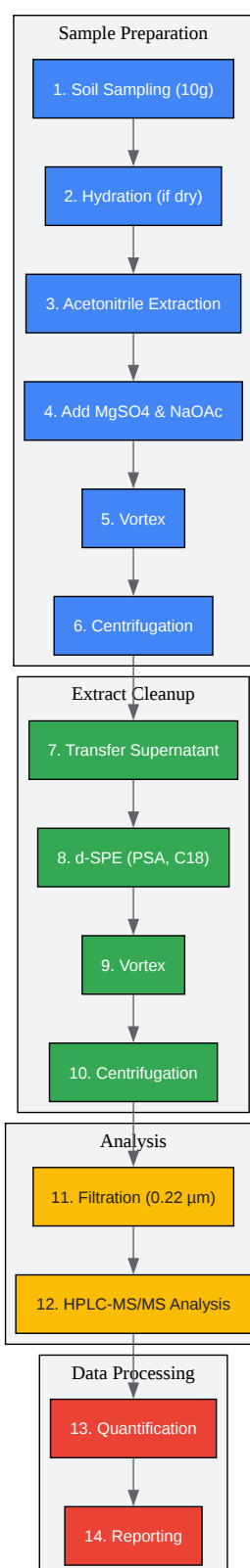
Table 1: Method Validation Parameters

Parameter	Result	Reference
Linearity Range	0.001 - 10 mg/L	[4]
Correlation Coefficient (r ²)	> 0.99	[4]
Limit of Detection (LOD)	0.50 µg/kg	[4]
Limit of Quantification (LOQ)	0.60 µg/kg	[4]

Table 2: Recovery and Precision

Spiked Concentration (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
0.01	82.48 - 102.55	1.13 - 4.21	[4]
0.1	82.48 - 102.55	1.13 - 4.21	[4]
1.0	82.48 - 102.55	1.13 - 4.21	[4]

Experimental Workflow Diagram



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Caption: Experimental workflow for **Kresoxim-methyl** analysis in soil.

Conclusion

The described HPLC-MS/MS method provides a reliable and sensitive tool for the quantification of **Kresoxim-methyl** in soil. The use of a modified QuEChERS protocol for sample preparation ensures efficient extraction and cleanup, leading to accurate and precise results. This application note serves as a comprehensive guide for laboratories involved in pesticide residue analysis.

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